

In-Depth Technical Guide: Molecular Weight of 2-Bromo-5-(2-ethylhexyl)thiophene

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Compound of Interest

Compound Name: 2-Bromo-5-(2-ethylhexyl)thiophene

Cat. No.: B3030592

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **2-Bromo-5-(2-ethylhexyl)thiophene**, a key building block in the synthesis of organic electronic materials. Its precise molecular weight is a fundamental property for stoichiometric calculations in reaction synthesis, material characterization, and drug development processes.

Molecular Formula and Structure

2-Bromo-5-(2-ethylhexyl)thiophene is an organobromine compound featuring a thiophene ring substituted with a bromine atom and a 2-ethylhexyl group. This structure imparts desirable solubility and electronic properties for applications in organic semiconductors and photovoltaic devices.^[1]

The molecular formula for this compound is $C_{12}H_{19}BrS$.^{[1][2]}

Caption: 2D structure of **2-Bromo-5-(2-ethylhexyl)thiophene**.

Calculation of Molecular Weight

The molecular weight (MW) is calculated by summing the atomic weights of each constituent atom in the molecular formula. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

The molecular formula $C_{12}H_{19}BrS$ indicates the presence of:

- 12 Carbon atoms
- 19 Hydrogen atoms
- 1 Bromine atom
- 1 Sulfur atom

The following tables provide the standard atomic weights for these elements and the detailed calculation of the molecular weight.

Table 1: Standard Atomic Weights of Constituent Elements

Element	Symbol	Standard Atomic Weight (amu)
Carbon	C	[12.0096, 12.0116]
Hydrogen	H	[1.00784, 1.00811][3][4][5]
Bromine	Br	[79.901, 79.907][6][7]
Sulfur	S	[32.059, 32.076][8]

Note: For many practical purposes, a conventional, single-value atomic weight is used.

Table 2: Molecular Weight Calculation

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	12	12.011	144.132
Hydrogen	H	19	1.008	19.152
Bromine	Br	1	79.904	79.904
Sulfur	S	1	32.065	32.065
Total	275.253			

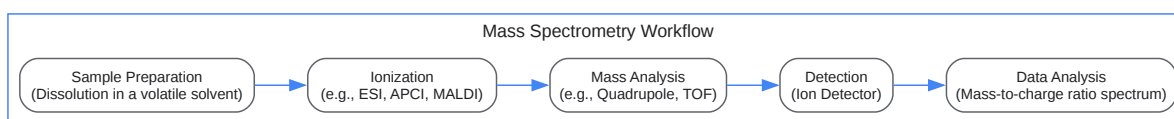
The calculated molecular weight of **2-Bromo-5-(2-ethylhexyl)thiophene** is approximately 275.25 g/mol .^[1]^[2]

Experimental Protocol for Molecular Weight Determination

While the molecular weight can be accurately calculated from the molecular formula, experimental verification is a critical component of compound characterization. The primary technique used for determining the molecular weight of a pure substance is Mass Spectrometry.

Mass Spectrometry Workflow

The general workflow for determining the molecular mass of a compound like **2-Bromo-5-(2-ethylhexyl)thiophene** using mass spectrometry is outlined below.



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Caption: General workflow for mass spectrometry.

Methodology:

- **Sample Preparation:** A small, pure sample of **2-Bromo-5-(2-ethylhexyl)thiophene** is dissolved in a suitable volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. An ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), is used to generate gas-phase ions of the molecule.
- **Mass Analysis:** The generated ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer, for instance, a Time-of-Flight (TOF) or quadrupole analyzer.
- **Detection:** An ion detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion $[M]^+$ or a protonated molecule $[M+H]^+$. The m/z value of this peak provides the experimental molecular weight. Due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br), the mass spectrum will exhibit a characteristic isotopic pattern with two major peaks of nearly equal intensity separated by approximately 2 Da, confirming the presence of a single bromine atom.

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